

Chemical formula and molar mass of triphenylphosphine.

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Compound of Interest

Compound Name: *Triphosphine*

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An In-depth Technical Guide to Triphenylphosphine (PPh_3)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of triphenylphosphine, a pivotal reagent in organic synthesis and organometallic chemistry. Its utility in various reactions, including its role in the formation of carbon-carbon bonds, makes it an indispensable tool in medicinal chemistry and drug development.

Core Chemical Properties

Triphenylphosphine is an organophosphorus compound that is solid at room temperature and appears as white crystals.^{[1][2]} It is characterized by a central phosphorus atom bonded to three phenyl groups, resulting in a trigonal pyramidal geometry.^{[3][4]} While it is insoluble in water, it shows good solubility in non-polar organic solvents like benzene and diethyl ether.^[1] ^[3]

Quantitative Data Summary

The fundamental chemical data for triphenylphosphine is summarized in the table below, providing a quick reference for experimental planning and stoichiometric calculations.

Parameter	Value	Reference
Chemical Formula	$P(C_6H_5)_3$ or $C_{18}H_{15}P$	[1] [2] [4] [5]
Molar Mass	262.29 g/mol	[1] [5] [6]
IUPAC Name	Triphenylphosphane	[1] [2]
CAS Number	603-35-0	[5]
Melting Point	78.5-81.5 °C	
Boiling Point	377 °C	[1]
Density	1.194 g/cm ³ at 20 °C	[2]

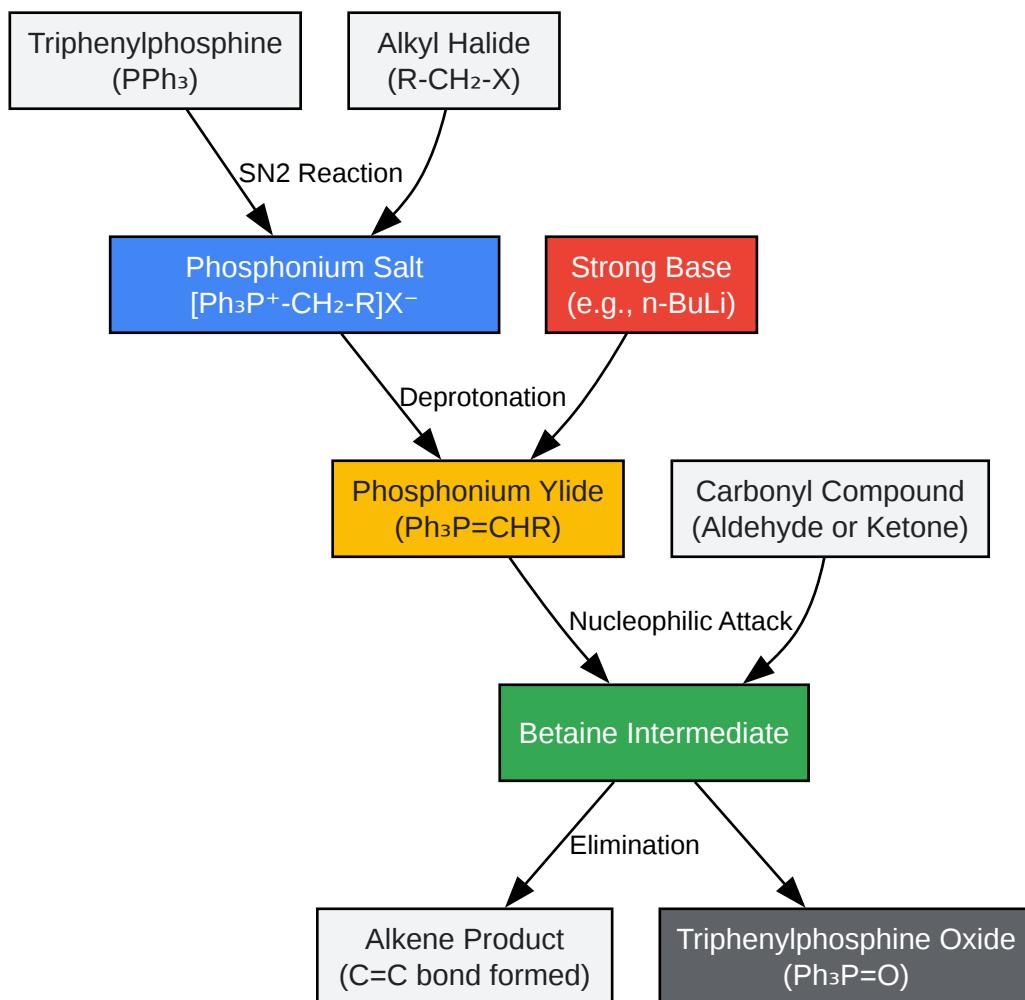
Key Applications in Synthesis

Triphenylphosphine is a versatile reagent with numerous applications. It is widely used as a ligand in transition metal catalysis, notably in palladium-catalyzed cross-coupling reactions like the Suzuki and Heck couplings.[\[3\]](#) Furthermore, it is a crucial component in several name reactions.

Key reactions involving triphenylphosphine include:

- Wittig Reaction: Converts aldehydes and ketones into alkenes.[\[3\]](#)
- Mitsunobu Reaction: Transforms an alcohol and a carboxylic acid into an ester.[\[4\]](#)
- Appel Reaction: Converts alcohols to alkyl halides.

The diagram below illustrates the logical workflow of the Wittig reaction, a cornerstone of synthetic chemistry for alkene synthesis.



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Caption: Workflow of the Wittig reaction for alkene synthesis.

Experimental Protocol: Synthesis of a Phosphonium Ylide for the Wittig Reaction

This section provides a detailed methodology for the preparation of a phosphonium ylide, a critical intermediate in the Wittig reaction.

Objective: To synthesize benzyltriphenylphosphonium ylide from benzyltriphenylphosphonium chloride.

Materials:

- Benzyltriphenylphosphonium chloride (1 equivalent)
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes (1.05 equivalents)
- Schlenk flask and gas-tight syringe
- Magnetic stirrer and stir bar
- Nitrogen or Argon inert gas supply

Procedure:

- Preparation: Add benzyltriphenylphosphonium chloride to a flame-dried Schlenk flask equipped with a magnetic stir bar. Seal the flask with a septum.
- Inert Atmosphere: Evacuate the flask and backfill with an inert gas (Nitrogen or Argon). Repeat this cycle three times to ensure an anhydrous and oxygen-free environment.
- Dissolution: Add anhydrous THF to the flask via a syringe and stir the mixture at room temperature until the salt is fully suspended.
- Cooling: Cool the suspension to 0 °C using an ice-water bath.
- Ylide Formation: Slowly add n-butyllithium dropwise to the stirred suspension using a gas-tight syringe over a period of 15-20 minutes. A distinct color change (typically to deep red or orange) indicates the formation of the ylide.
- Reaction Completion: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours.
- Usage: The resulting ylide solution is now ready for direct use in the subsequent Wittig reaction with an appropriate aldehyde or ketone.

Safety Precautions: n-Butyllithium is a pyrophoric reagent and must be handled with extreme care under an inert atmosphere. Anhydrous solvents are required as the ylide is highly reactive

with water. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn at all times.

The structure of triphenylphosphine is visualized below, showing the central phosphorus atom and the three phenyl rings.

Caption: Molecular structure of triphenylphosphine.

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